

Preparation of Amphotericin B Stock Solution: An Application Note

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Compound of Interest

Compound Name: Amphotericin A

Cat. No.: B1665486

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Introduction

Amphotericin B is a polyene antifungal agent widely used in cell culture to prevent contamination by yeast and other fungi. It is also a critical drug in the treatment of systemic fungal infections. Proper preparation of a stock solution is crucial for its efficacy and to minimize cellular toxicity. This application note provides a detailed protocol for the preparation of Amphotericin B stock solutions for research purposes, summarizing key quantitative data and outlining the experimental workflow.

Data Summary

The following table summarizes the key parameters for the preparation of Amphotericin B stock solutions based on different formulations and solvents.

Parameter	Amphotericin B (Standard Formulation)	Amphotericin B (Liposomal Formulation)
Primary Solvent	Dimethyl sulfoxide (DMSO)[1][2][3]	Sterile Water for Injection[4][5]
Recommended Stock Concentration	2.5 - 40 mg/mL	4 mg/mL
Appearance of Stock Solution	Hazy, yellow solution	Yellow, translucent suspension
Storage of Stock Solution	-20°C for long-term storage	2-8°C
Stability of Stock Solution	Stable for up to 6 months at -20°C	Stable for up to 24 hours at 2-8°C
Recommended Working Concentration	0.25 - 2.5 µg/mL in cell culture medium	Varies depending on application
Important Considerations	Insoluble in water at neutral pH.	Do not use saline or bacteriostatic water for reconstitution.

Experimental Protocols

Protocol 1: Preparation of Amphotericin B Stock Solution using DMSO (for standard formulation)

This protocol is suitable for preparing a concentrated stock solution of standard Amphotericin B powder for use in cell culture.

Materials:

- Amphotericin B powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of Amphotericin B powder.
- Add the appropriate volume of sterile DMSO to achieve a stock concentration between 30-40 mg/mL. This will result in a hazy solution.
- For cell culture applications, a stock solution of 2.5 mg/mL in DMSO is often prepared.
- Vortex the solution thoroughly until the powder is fully dissolved.
- If required for the application, the stock solution can be filter-sterilized.
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light. The solution is stable for at least 6 months under these conditions.

Protocol 2: Reconstitution of Liposomal Amphotericin B

This protocol is for the reconstitution of lyophilized liposomal Amphotericin B.

Materials:

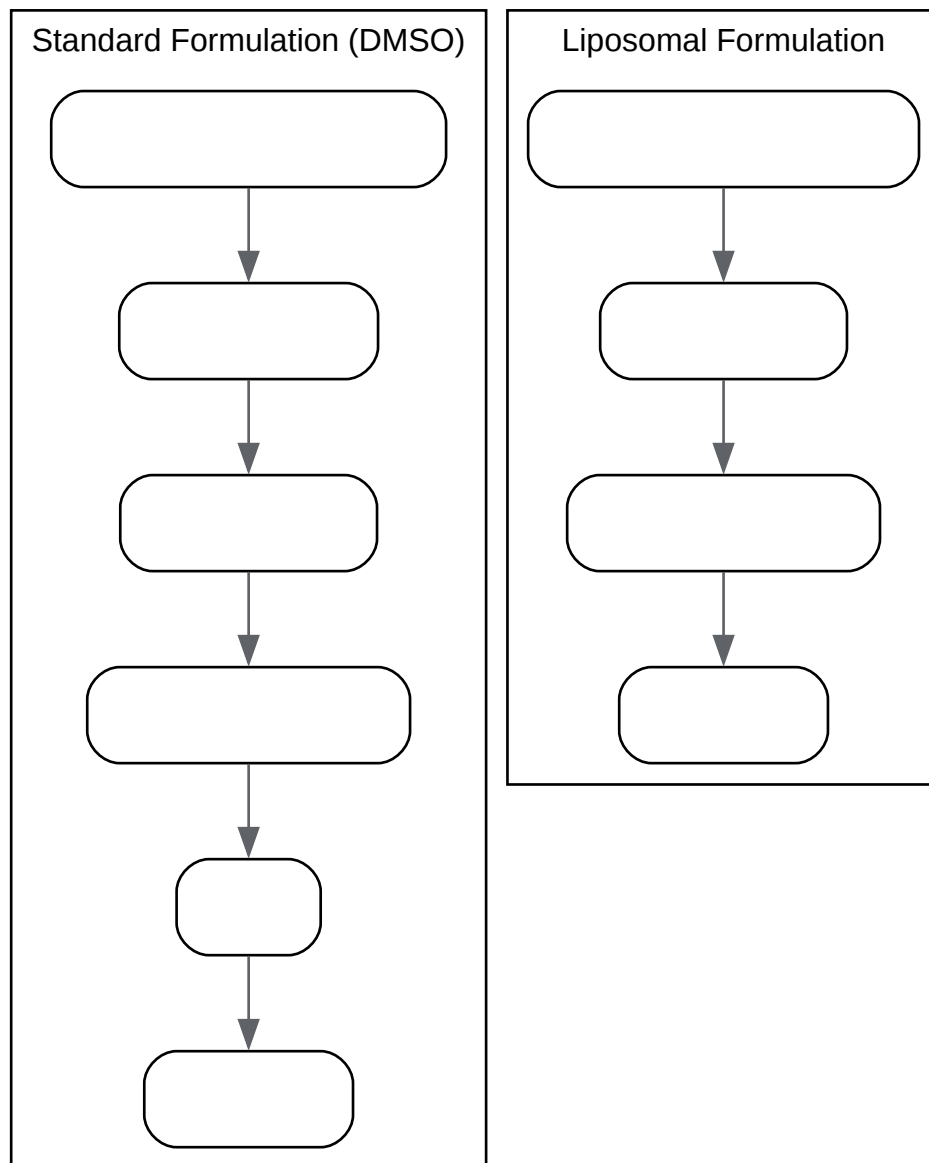
- Lyophilized liposomal Amphotericin B vial (e.g., 50 mg)
- Sterile Water for Injection, USP
- Sterile syringe and needle (minimum 20 gauge)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Aseptically add 12 mL of Sterile Water for Injection to a 50 mg vial of liposomal Amphotericin B. Do not use saline or any solution containing a bacteriostatic agent.
- Immediately after adding the water, shake the vial vigorously for at least 30 seconds to ensure complete dispersion of the liposomes.
- The reconstituted solution will be a yellow, translucent suspension with a concentration of approximately 4 mg/mL.
- Visually inspect the solution for any particulate matter. If present, continue shaking until fully dispersed.
- The reconstituted product is stable for 24 hours when stored at 2-8°C. Do not freeze.

Visualizations

Workflow for Preparing Amphotericin B Stock Solution



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Caption: Workflow for preparing standard and liposomal Amphotericin B stock solutions.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. ulab360.com [ulab360.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. droracle.ai [droracle.ai]
- 5. droracle.ai [droracle.ai]
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